

# Addressing Inconsistent Results: A Critical Clarification on "Temposil"

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## Compound of Interest

Compound Name: *Temposil*  
CAS No.: *8013-88-5*  
Cat. No.: *B1240356*

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Efforts to create a technical support center for "**Temposil**" for researchers, scientists, and drug development professionals have revealed a critical discrepancy between the requested content and the available information for any product bearing this name. The name "**Temposil**" is associated with two distinct products, neither of which aligns with the context of a laboratory reagent for experimental research in areas like signaling pathways.

## "Temposil" - A Name with Two Identities

Extensive searches indicate that "**Temposil**" refers to one of the following:

- A Medication for Alcoholism: "**Temposil**" is the trade name for citrated calcium carbimide, a drug used in the treatment of chronic alcoholism.<sup>[1][2][3][4]</sup> Its mechanism of action is similar to disulfiram, inducing unpleasant side effects when alcohol is consumed.<sup>[1]</sup> This product is intended for clinical use and not for the type of laboratory-based research suggested by the prompt.
- A Dental Cement: "**TempoSIL 2**" is a widely documented temporary dental cement used for provisional crowns and bridges.<sup>[5][6][7][8]</sup> It is an A-silicone-based cement known for its

adhesion to various dental materials.[5][7][8] This product is specific to the field of dentistry and is not a tool for cellular or molecular biology research.

Due to this misidentification, creating a technical support center with troubleshooting guides, FAQs, and experimental protocols for "**Temposil**" in a research and drug development context is not feasible. The core requirements of the request, such as detailing signaling pathways and experimental workflows, are inapplicable to either the alcoholism medication or the dental cement.

It is crucial for researchers to ensure they have the correct name and intended application of any chemical or reagent to avoid inconsistent and irrelevant experimental outcomes. Should you be working with a different product, please verify the correct name and manufacturer to obtain accurate technical support.

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## References

- 1. Calcium carbimide - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 2. The treatment of chronic alcoholics with citrated calcium carbimide (temposil) - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. "Temposil", a new drug in the treatment of alcoholism - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. Use of citrated calcium carbimide (temposil) in treatment of chronic alcoholism - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. TempoSIL2 | Online catalog [[products.coltene.com](https://products.coltene.com)]
- 6. [henryschein.com.au](https://henryschein.com.au) [[henryschein.com.au](https://henryschein.com.au)]
- 7. [hygiene-direct.com](https://hygiene-direct.com) [[hygiene-direct.com](https://hygiene-direct.com)]
- 8. TempoSIL 2 [[darbydental.com](https://darbydental.com)]
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